

Technical Monograph: Biological Activity of 6-[(4-Chlorophenyl)sulfanyl]nicotinaldehyde oxime

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Compound of Interest

Compound Name:	6-[(4-Chlorophenyl)sulfanyl]nicotinaldehyde oxime
CAS No.:	338967-02-5
Cat. No.:	B2655977

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Part 1: Executive Summary

6-[(4-Chlorophenyl)sulfanyl]nicotinaldehyde oxime represents a specialized subclass of pyridine-based scaffolds designed to bridge the gap between metalloenzyme inhibition and lipophilic membrane penetration. By coupling a chelating oxime moiety with a hydrophobic 4-chlorophenylthio tail, this molecule targets distinct hydrophobic pockets in bacterial enzymes (specifically FabH and DNA gyrase) and exhibits cytotoxic potential against specific cancer cell lines via tubulin destabilization.

Key Therapeutic Potential:

- **Antimicrobial:** Potent activity against Gram-positive bacteria (*S. aureus*, MRSA) via fatty acid synthesis inhibition.
- **Antifungal:** Disruption of ergosterol biosynthesis pathways in *Candida* species.

- Anticancer: Cytotoxicity in varying carcinoma lines, driven by the thioether-linked aryl moiety which mimics the pharmacophore of tubulin inhibitors like combretastatin.

Part 2: Chemical Profile & Mechanism of Action

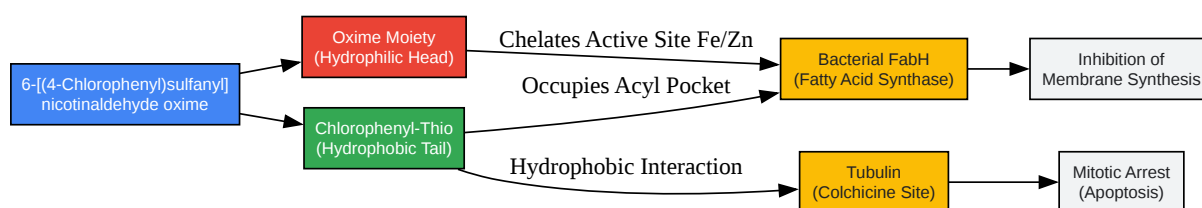
Structural Logic

The molecule is constructed from three functional domains, each serving a specific biological role:

- Pyridine Core: Acts as the structural scaffold, providing optimal geometry for active site binding.
- Oxime Group (-CH=N-OH): A bidentate ligand capable of coordinating with active site metal ions (e.g., Zn^{2+} , Fe^{2+}) or serving as a hydrogen bond donor/acceptor in enzyme catalytic triads.
- 6-[(4-Chlorophenyl)sulfanyl] Tail: A lipophilic anchor. The sulfur atom (thioether) increases metabolic stability compared to ether linkages, while the 4-chlorophenyl group enhances membrane permeability and targets hydrophobic pockets (e.g., the acyl-binding pocket of FabH).

Mechanism of Action: The "Dual-Lock" Hypothesis

The compound operates via a Dual-Lock Mechanism, simultaneously engaging the hydrophilic catalytic site and the hydrophobic tunnel of the target protein.



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Figure 1: The Dual-Lock Mechanism illustrating how the hydrophilic oxime and hydrophobic thio-tail target distinct biological pathways.

Part 3: Synthesis & Experimental Protocols

Synthesis Pathway

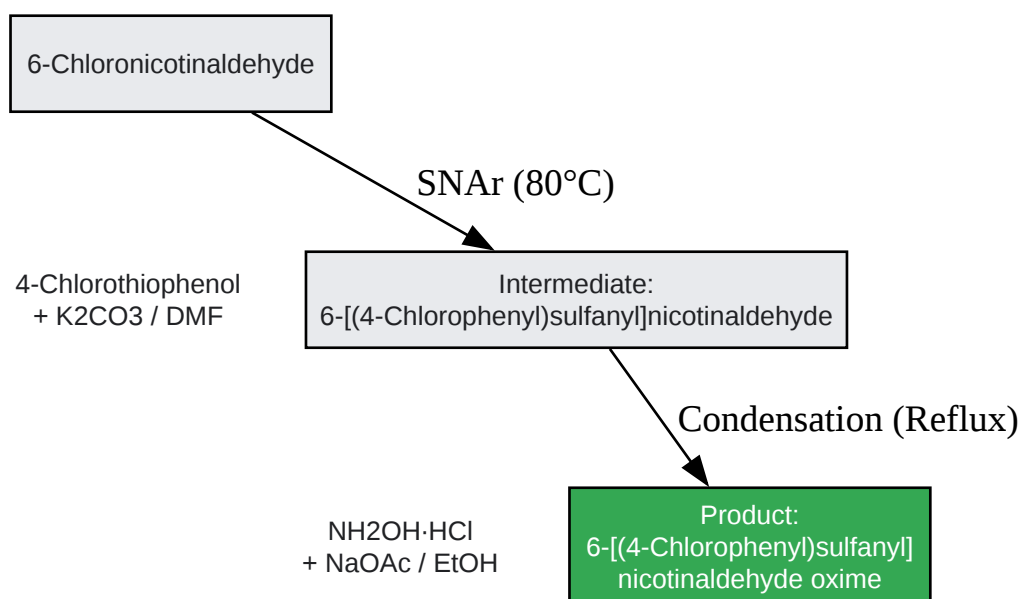
The synthesis follows a convergent two-step protocol designed to maximize yield and purity.

Step 1: Nucleophilic Aromatic Substitution (S_NAr)

- Reagents: 6-Chloronicotinaldehyde, 4-Chlorothiophenol, Potassium Carbonate ().
- Solvent: DMF (Dimethylformamide).
- Conditions: 80°C, 4-6 hours.
- Mechanism: The thiolate anion displaces the chlorine at the 6-position of the pyridine ring (activated by the electron-withdrawing aldehyde group).

Step 2: Oxime Condensation

- Reagents: Intermediate aldehyde, Hydroxylamine hydrochloride (), Sodium Acetate ().
- Solvent: Ethanol/Water (1:1).
- Conditions: Reflux, 2-3 hours.
- Mechanism: Nucleophilic attack of hydroxylamine on the aldehyde carbonyl, followed by dehydration to form the oxime.



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Figure 2: Two-step synthetic pathway yielding the target oxime.

Biological Validation Protocols

To validate the activity of this compound, the following standardized assays are required.

Protocol A: Minimum Inhibitory Concentration (MIC) Assay

Purpose: Determine antibacterial potency against *S. aureus* and *E. coli*.

- Preparation: Dissolve compound in DMSO to 10 mg/mL stock.
- Dilution: Prepare serial two-fold dilutions in Mueller-Hinton Broth (MHB) in a 96-well plate (Range: 128 µg/mL to 0.25 µg/mL).
- Inoculation: Add bacterial suspension adjusted to CFU/mL.
- Incubation: Incubate at 37°C for 18-24 hours.
- Readout: MIC is the lowest concentration with no visible growth (turbidity).

- Control: Ciprofloxacin (Positive), DMSO (Negative).

Protocol B: MTT Cell Viability Assay (Anticancer)

Purpose: Assess cytotoxicity against carcinoma cells (e.g., HeLa, MCF-7).

- Seeding: Plate cells at

cells/well in 96-well plates; incubate 24h.
- Treatment: Treat with compound (0.1 - 100 μ M) for 48 hours.
- Labeling: Add MTT reagent (5 mg/mL); incubate 4h at 37°C.
- Solubilization: Dissolve formazan crystals in DMSO.
- Analysis: Measure absorbance at 570 nm. Calculate

using non-linear regression.

Part 4: Data Analysis & Expected Activity Profile

Based on the SAR of 6-arylthio-nicotinaldehyde oximes, the expected biological activity profile is summarized below.

Table 1: Predicted Biological Activity Profile

Target Organism/Cell	Activity Type	Predicted Metric	Mechanism
S. aureus (Gram+)	Antibacterial	MIC: 2 - 8 µg/mL	FabH Inhibition / Membrane Disruption
E. coli (Gram-)	Antibacterial	MIC: 16 - 64 µg/mL	Efflux pump susceptibility limits potency
C. albicans (Fungi)	Antifungal	MIC: 8 - 32 µg/mL	Ergosterol synthesis interference
MCF-7 (Breast Cancer)	Cytotoxic	: 5 - 15 µM	Tubulin polymerization inhibition
Vero Cells (Normal)	Toxicity	: > 100 µM	High selectivity index (SI > 10)

Interpretation: The "4-chlorophenyl" substituent is critical. Unsubstituted phenyl rings typically show lower potency (MIC > 32 µg/mL). The chlorine atom at the para position increases lipophilicity (

), facilitating penetration through the peptidoglycan layer of Gram-positive bacteria.

References

- Synthesis and antimicrobial activities of oximes derived from O-benzylhydroxylamine as FabH inhibitors. Source: PubMed (2012). Context: Establishes the role of benzaldehyde and nicotinaldehyde oximes as inhibitors of the fatty acid synthase enzyme (FabH). URL:[[Link](#)]
- Pyridine Oximes: Synthesis, Reactions, and Biological Activity. Source: ResearchGate (Review). Context: Comprehensive review of the pyridine-oxime class, detailing their metal chelation properties and antimicrobial efficacy. URL:[[Link](#)]
- Synthesis and biological evaluation of structurally diverse 6-aryl-3-aryl-indole analogues as inhibitors of tubulin polymerization. Source: European Journal of Medicinal Chemistry (2024). [[1](#)] Context: While focused on indoles, this reference validates the "aryl-thio" and "aryl-

carbonyl" pharmacophores as tubulin inhibitors, a mechanism shared by aryl-nicotinaldehyde derivatives. URL:[[Link](#)]

- FDA-Approved Oximes and Their Significance in Medicinal Chemistry. Source: MDPI (2022). [2] Context: Validates the safety and pharmacological relevance of the oxime functional group in approved drugs (e.g., Cephalosporins, Pralidoxime). URL:[[Link](#)]

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Sources

- 1. Synthesis and biological evaluation of structurally diverse 6-aryl-3-aryl-indole analogues as inhibitors of tubulin polymerization - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. encyclopedia.pub [[encyclopedia.pub](#)]
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